

# Navigating the Safe Disposal of 4-Formyltetrahydropyran: A Procedural Guide

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## Compound of Interest

Compound Name: 4-Formyltetrahydropyran

Cat. No.: B1277957

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For researchers, scientists, and drug development professionals, the responsible management and disposal of chemical reagents are fundamental to ensuring laboratory safety and environmental stewardship. This guide provides a comprehensive, step-by-step procedure for the safe disposal of **4-Formyltetrahydropyran**, a combustible liquid that requires careful handling as hazardous waste. Adherence to these protocols is essential for maintaining a safe and compliant laboratory environment.

## Immediate Safety and Handling Protocols

Before commencing any disposal procedures, it is imperative to follow standard safety protocols for handling hazardous chemicals. The use of appropriate Personal Protective Equipment (PPE) is mandatory.

Precautionary Measure	Specification	Rationale
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection.	To prevent skin and eye contact with the chemical.[1][2]
Ventilation	Handle only in a well-ventilated area, preferably within a chemical fume hood.[2]	To minimize the inhalation of potentially harmful vapors.[2]
Ignition Sources	Keep away from heat, sparks, open flames, and hot surfaces. Use non-sparking tools.[1][2]	The compound is a combustible liquid, and its vapors could form explosive mixtures with air.[3]
Static Discharge	Take precautionary measures against static discharge. Ground and bond containers and receiving equipment.[1][2]	To prevent the ignition of flammable vapors.[2]
Storage	Store in a cool, well-ventilated place. Keep the container tightly closed.[1][2]	To prevent the release of vapors and maintain chemical stability.[2]

## Step-by-Step Disposal Protocol

The disposal of **4-Formyltetrahydropyran** must be conducted in strict accordance with local, state, and federal regulations.[4][5] This compound is classified as hazardous waste and must not be disposed of in common garbage or poured down the drain.[2][6]

## Waste Identification and Segregation

- Labeling: Clearly label a dedicated waste container with "Hazardous Waste" and the full chemical name, "**4-Formyltetrahydropyran**."[7]
- Segregation: This compound may be a non-halogenated solvent waste. Do not mix it with other waste streams, particularly incompatible materials like strong oxidizing agents or strong bases, unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[1][7]

## Containerization

- **Container Choice:** Use a chemically compatible container, such as a high-density polyethylene (HDPE) bottle, that is in good condition and has a secure, tight-fitting lid.<sup>[7]</sup>
- **Fill Level:** Do not fill the waste container beyond 90% of its capacity to allow for vapor expansion.<sup>[2]</sup>
- **Closure:** Keep the container sealed at all times, except when adding waste.<sup>[7]</sup>

## Storage of Chemical Waste

- **Location:** Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory, at or near the point of waste generation.<sup>[7]</sup>
- **Conditions:** The storage area must be cool, dry, and well-ventilated, away from any sources of ignition.<sup>[1][2][7]</sup>

## Arranging for Disposal

- **Contact Professionals:** Disposal must be handled by a licensed hazardous waste disposal company.<sup>[6]</sup> Contact your institution's EHS department or approved waste management provider to schedule a pickup.<sup>[2]</sup>
- **Provide Information:** Furnish the waste disposal company with the Safety Data Sheet (SDS) for **4-Formyltetrahydropyran** to ensure they have accurate information on the chemical's composition and hazards.<sup>[2]</sup>

## Documentation

- **Record Keeping:** Maintain a detailed log of the amount of waste generated and the dates it was added to the container. This is crucial for regulatory compliance and tracking.<sup>[2]</sup> Hazardous waste is tracked from "cradle-to-grave."<sup>[5]</sup>

## Quantitative Data and Hazard Profile

The following table summarizes key safety and hazard information for **4-Formyltetrahydropyran**.

Property	Value	References
CAS Number	50675-18-8	[3][8][9]
Molecular Formula	C <sub>6</sub> H <sub>10</sub> O <sub>2</sub>	[3][8][9]
Molecular Weight	114.14 g/mol	[3][8]
Appearance	Colorless to light yellow liquid	[1][3]
Flash Point	56 °C / 132.8 °F	[1]
GHS Hazard Statements	H227 (Combustible liquid), H319 (Causes serious eye irritation)	[3][8][10]
GHS Precautionary Statements	P264, P280, P305+P351+P338, P337+P313, P501	[3][8][10]

## Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal procedure for **4-Formyltetrahydropyran**.

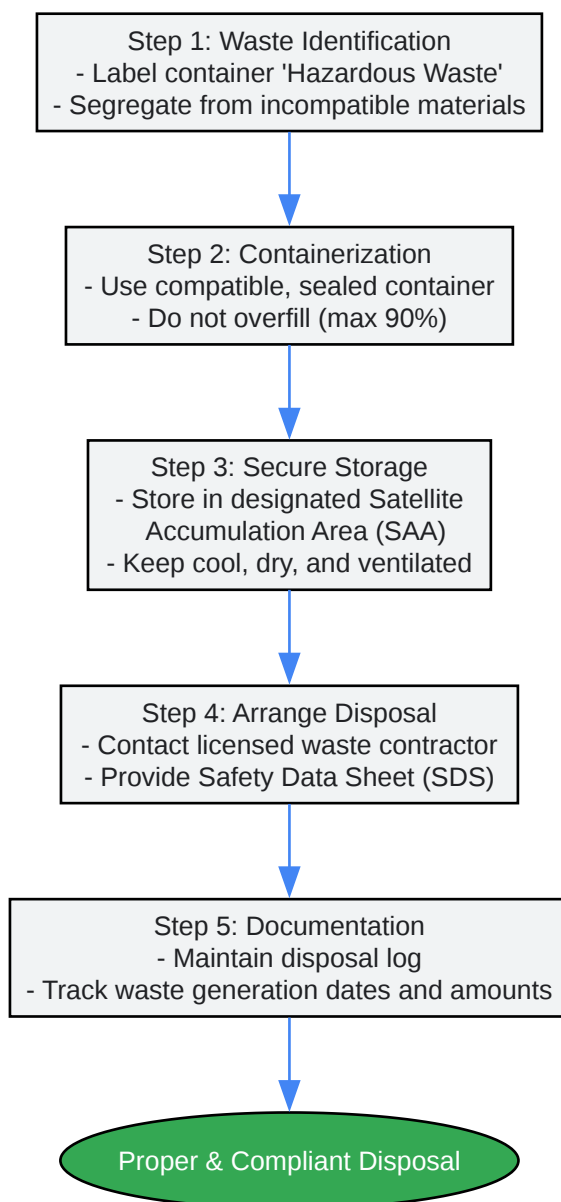


Figure 1. 4-Formyltetrahydropyran Disposal Workflow

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Figure 1. Disposal workflow for **4-Formyltetrahydropyran**.

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